

Application Notes and Protocols for CHC22 Antibody in Western Blot Analysis

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: CL22 protein

Cat. No.: B1177498

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of antibodies targeting the Clathrin Heavy Chain 22 (CHC22) in Western blot analysis. CHC22, encoded by the CLTCL1 gene, is a crucial protein in the intracellular trafficking of the glucose transporter GLUT4, particularly in skeletal muscle and adipose tissue.^{[1][2]} Its proper function is vital for glucose homeostasis, and its dysregulation has been implicated in conditions like type 2 diabetes.^[1]

Protein and Antibody Specifications

A summary of CHC22 protein and antibody characteristics is provided below for quick reference.

Parameter	Details	Source
Protein Name	Clathrin Heavy Chain 22 (CHC22)	[2] [3]
Alternate Names	CLH-22, CLTCL1, CLTD	
Molecular Weight (approx.)	170-190 kDa	[3]
Function	Mediates intracellular trafficking of GLUT4 to form insulin-responsive storage compartments.	[1] [4]
Cellular Localization	Cytoplasmic vesicle membrane, ER-to-Golgi intermediate compartment (ERGIC).	[5] [6]
Tissue Expression	Highly expressed in skeletal muscle and adipocytes.	[1] [2]

Recommended Antibody Dilutions for Western Blot

The following table summarizes recommended starting dilutions for commercially available CHC22 antibodies. It is important to note that optimal dilutions should be determined experimentally for each specific assay.

Antibody Type	Recommended Dilution	Example Source
Rabbit Monoclonal	1:500 - 1:2000	
Sheep Polyclonal	1 µg/mL	[3] [7]
Rabbit Polyclonal	1:50 - 1:200 (for IHC, WB may vary)	[8]

Experimental Protocols

A detailed protocol for performing Western blot analysis for CHC22 is provided below.

A. Sample Preparation (Cell Lysate)

- Cell Culture: Culture human cell lines known to express CHC22, such as U2OS (osteosarcoma), HeLa, or differentiated myotubes, in appropriate media.[\[3\]](#)
- Lysis:
 - Wash cells twice with ice-cold PBS.
 - Add radioimmunoprecipitation assay (RIPA) buffer containing protease and phosphatase inhibitors to the cell culture dish.
 - Scrape the cells and transfer the lysate to a microcentrifuge tube.
 - Incubate on ice for 30 minutes with periodic vortexing.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C.
 - Transfer the supernatant (protein lysate) to a new tube.
- Protein Quantification: Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA or Bradford assay).

B. SDS-PAGE and Electrotransfer

- Sample Preparation for Loading: Mix 20-30 µg of protein lysate with Laemmli sample buffer and boil at 95-100°C for 5 minutes.
- Electrophoresis:
 - Load the samples and a molecular weight marker onto a 4-12% SDS-polyacrylamide gel.
 - Run the gel at 100-150V until the dye front reaches the bottom.
- Membrane Transfer:
 - Transfer the separated proteins from the gel to a polyvinylidene difluoride (PVDF) membrane.[\[3\]](#)

- The transfer can be performed using a wet or semi-dry transfer system. Follow the manufacturer's instructions.

C. Immunoblotting

- Blocking:
 - Block the membrane with 5% non-fat dry milk or bovine serum albumin (BSA) in Tris-buffered saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature.
- Primary Antibody Incubation:
 - Dilute the CHC22 primary antibody in the blocking buffer at the recommended concentration (see table above).
 - Incubate the membrane with the primary antibody overnight at 4°C with gentle agitation.
- Washing:
 - Wash the membrane three times for 10 minutes each with TBST.
- Secondary Antibody Incubation:
 - Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-rabbit HRP or anti-sheep HRP) diluted in blocking buffer for 1 hour at room temperature.^{[3][9]}
- Final Washes:
 - Wash the membrane three times for 10 minutes each with TBST.

D. Detection

- Signal Development:
 - Prepare the enhanced chemiluminescence (ECL) substrate according to the manufacturer's instructions.
 - Incubate the membrane with the ECL substrate for the recommended time.

- Imaging:
 - Capture the chemiluminescent signal using a digital imaging system or X-ray film.
 - A specific band for CHC22 should be detected at approximately 170-190 kDa.[3]

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the key signaling pathway involving CHC22 and the general workflow for Western blot analysis.

Caption: Insulin-stimulated GLUT4 trafficking pathway involving CHC22.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Role for the CHC22 Clathrin Heavy Chain Isoform in Human Glucose Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Genetic diversity of CHC22 clathrin impacts its function in glucose metabolism | eLife [elifesciences.org]
- 3. Human Clathrin Heavy Chain 2/CHC22 Antibody AF6948: R&D Systems [rndsystems.com]
- 4. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 5. rupress.org [rupress.org]
- 6. CHC22 clathrin mediates traffic from early secretory compartments for human GLUT4 pathway biogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. resources.rndsystems.com [resources.rndsystems.com]
- 8. Clathrin Heavy Chain 2/CHC22/CLTCL1 Rabbit anti-Human, Polyclonal, Novus | Fisher Scientific [fishersci.com]

- 9. CHC22 clathrin recruitment to the early secretory pathway requires two-site interaction with SNX5 and p115 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for CHC22 Antibody in Western Blot Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1177498#chc22-antibody-for-western-blot-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com